

# Personal protective equipment for handling 1,2-Bis(o-aminophenoxy)ethane

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## Compound of Interest

Compound Name: 1,2-Bis(o-aminophenoxy)ethane

Cat. No.: B014864

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## Essential Safety and Handling Guide for 1,2-Bis(o-aminophenoxy)ethane

This guide provides critical safety, logistical, and disposal information for researchers, scientists, and drug development professionals handling **1,2-Bis(o-aminophenoxy)ethane**. Adherence to these protocols is essential for ensuring a safe laboratory environment and mitigating potential risks associated with this chemical.

### Chemical Identifier and Properties

Property	Value
Chemical Name	1,2-Bis(o-aminophenoxy)ethane
Synonyms	Ethylene Glycol Bis(2-aminophenyl) Ether, 2,2'-[Ethane-1,2-diylbis(oxy)]dianiline
CAS Number	52411-34-4
Molecular Formula	C14H16N2O2
Molecular Weight	244.29 g/mol [1]
Appearance	White to pale reddish-yellow crystal or powder
Melting Point	131-133 °C[1]
Boiling Point	225 °C at 0.1 kPa

#### Hazard Identification and Classification

**1,2-Bis(o-aminophenoxy)ethane** is classified as a hazardous substance. The primary hazards are skin and eye irritation.

Hazard Statement	Classification
H315	Causes skin irritation
H319	Causes serious eye irritation
H302	Harmful if swallowed[2]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled[2]
H317	May cause an allergic skin reaction[2]

Signal Word: Warning

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary line of defense against potential exposure. The following table summarizes the required PPE.

Protection Level	Equipment	Purpose
Engineering Controls	Certified Chemical Fume Hood or Local Exhaust Ventilation	To minimize inhalation exposure to dust or aerosols.
Eye and Face Protection	Chemical Splash Goggles or Safety Glasses. A face shield may be required in situations with a higher risk of splashing.	To protect against splashes and eye contact.
Hand Protection	Chemical-Resistant Gloves (e.g., Nitrile rubber)	To prevent skin contact. <sup>[3]</sup> It is advisable to change gloves frequently.
Body Protection	Laboratory Coat	To protect skin and personal clothing from contamination.
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills. <sup>[4]</sup>
Respiratory Protection	Dust Respirator	Required when working outside of a fume hood or when engineering controls are insufficient to control airborne concentrations.

## Operational and Disposal Plan

A systematic approach to handling and disposing of **1,2-Bis(o-aminophenoxy)ethane** is crucial for safety.

Step-by-Step Handling Protocol:

- Pre-Handling Preparation:
  - Conduct a thorough risk assessment for the planned experiment.

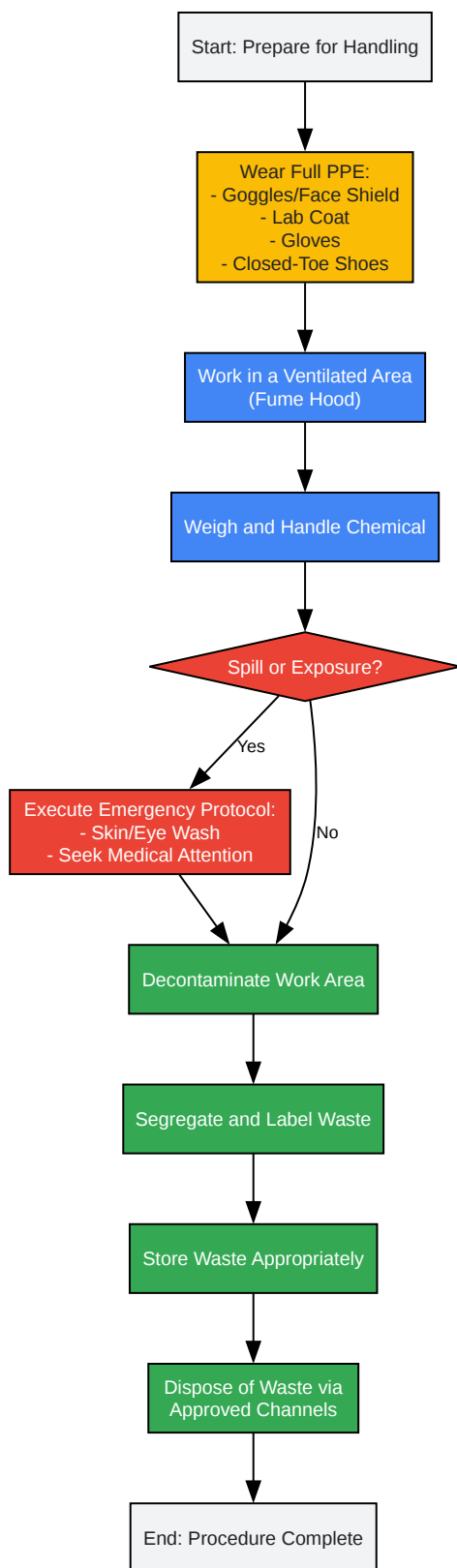
- Ensure a safety shower and eyewash station are readily accessible.
- Verify that all required PPE is available and in good condition.
- Handling the Chemical:
  - Work within a certified chemical fume hood or a well-ventilated area with local exhaust.
  - Don all required PPE before handling the chemical.
  - When weighing the solid, do so within the fume hood or a ventilated enclosure to prevent dust dispersion.
  - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
  - Avoid contact with skin, eyes, and clothing.
  - After handling, wash hands and face thoroughly.
- Spill and Emergency Procedures:
  - Skin Contact: Immediately wash the affected area with plenty of water. If skin irritation occurs, seek medical attention. Remove contaminated clothing and wash it before reuse.
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.
  - Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position.
  - Ingestion: Rinse mouth. Seek medical attention if you feel unwell.
  - Spills: Sweep up the solid material, taking care not to create dust, and collect it into a sealed, airtight container for disposal.

Disposal Plan:

- **Waste Chemical:** Dispose of the chemical in accordance with federal, state, and local regulations. It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- **Contaminated Materials:** Place contaminated labware (e.g., pipette tips, gloves) and any cleanup materials into a designated and clearly labeled hazardous waste container.

## Workflow and Safety Logic

The following diagram illustrates the logical workflow for safely handling **1,2-Bis(o-aminophenoxy)ethane**, from preparation to disposal.



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Caption: Safe Handling Workflow for **1,2-Bis(o-aminophenoxy)ethane**.

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